

Application Notes and Protocols: Indium-115 Activation Analysis for Neutron Flux Measurement

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Compound of Interest		
Compound Name:	Indium-115	
Cat. No.:	B077298	Get Quote

Introduction

Neutron activation analysis (NAA) is a highly sensitive nuclear analytical technique used for determining the elemental composition of a wide variety of materials.[1] The method of indium foil activation is a well-established technique for measuring thermal and epithermal neutron fluxes.[2][3] This method relies on the principle that when stable **Indium-115** (115 In) nuclei are irradiated with neutrons, they can capture a neutron and become the radioactive isotope Indium-116m (116m In).[4] The subsequent decay of 116m In produces characteristic gamma rays that can be measured using gamma spectroscopy.[3] The intensity of this induced radioactivity is directly proportional to the neutron flux the foil was exposed to, allowing for a quantitative measurement.[5] This technique is valuable in various fields, including reactor physics, radiation dosimetry, and materials science.

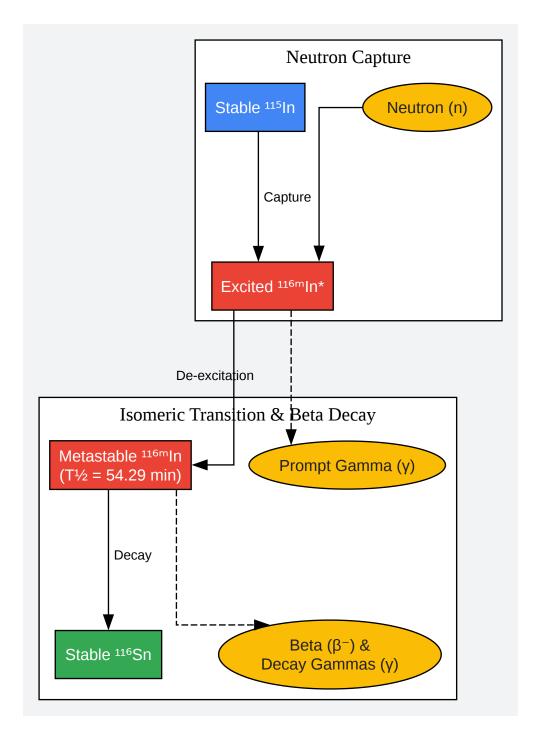
Principle of the Method: Nuclear Reaction and Decay

The primary nuclear reaction involved in this analysis is the neutron capture by **Indium-115**. Natural indium consists of two stable isotopes: ¹¹³In (4.29% abundance) and ¹¹⁵In (95.71% abundance).[6] Due to its significantly larger neutron capture cross-section and high isotopic abundance, the reaction of interest is:

$$^{115}ln + ^{1}n \rightarrow ^{116m}ln^* \rightarrow ^{116m}ln + y$$



This is commonly written in shorthand as ¹¹⁵In(n,γ)^{116m}In.[4] The product, ^{116m}In, is a metastable isomer with a convenient half-life of 54.29 minutes, which is sufficiently long for post-irradiation handling and measurement but short enough to provide good sensitivity.[7] It decays via beta emission to stable Tin-116 (¹¹⁶Sn), emitting several prominent gamma rays in the process.[8][9]



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Caption: Nuclear reaction and decay pathway for Indium-115 neutron activation.

Quantitative Data

The probability of the 115 In(n, γ) 116m In reaction occurring is defined by its neutron capture cross-section (σ), which is highly dependent on the neutron energy.

Table 1: Nuclear Data for Indium-115 Activation

Parameter	Value	Reference
Isotopic Abundance of ¹¹⁵ In	95.71%	[6]
Half-life of ^{116m} In	54.29 minutes	[7]
Thermal Neutron (0.025 eV) Cross-Section (σ_0) for 115 In(n, γ) 116m In	162.6 barns	[10]

| Resonance Integral (Io) | 2585 barns |[10] |

Table 2: Prominent Gamma-Ray Emissions from 116m In Decay

Energy (keV)	Intensity (%)	Reference
416.86	27.7	[2][9]
1097.30	56.21	[2][8]

| 1293.54 | 84.4 |[2][8] |

Table 3: 115In(n,y)116m1In Reaction Cross-Sections at Various Neutron Energies



Neutron Energy (keV)	Cross-Section (mb)	Reference
23	588 ± 11	[11]
265	196 ± 4	[11]
964	203 ± 4	[11]
1120	125.7 ± 8.1	[12]
2120	69.1 ± 4.5	[12]
3120	45.1 ± 2.9	[12]

| 4120 | 33.6 ± 2.2 |[12] |

(Note: 1 barn = 10^{-24} cm²; 1 mb = 10^{-27} cm²)

Experimental Protocols

This section details the methodology for determining neutron flux using indium foil activation.

- 1. Materials and Equipment
- High-purity (99.9%+) indium foils or wires of known mass and dimensions.[13]
- Neutron source (e.g., nuclear reactor, Am-Be source, particle accelerator).[4][13]
- Cadmium covers (approx. 0.5 1 mm thick) for thermal neutron filtering.[13][14]
- High-Purity Germanium (HPGe) or Sodium Iodide (NaI(TI)) gamma-ray spectrometer.[13][15]
- Multichannel Analyzer (MCA).[4]
- Lead shielding for the detector.[16]
- Forceps for handling radioactive samples.[4]
- 2. Spectrometer Calibration



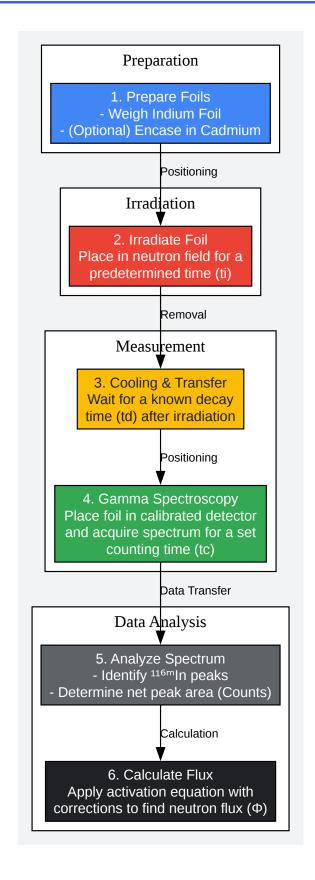




Before the experiment, the gamma-ray spectrometer must be calibrated for energy and efficiency.[17][18]

- Energy Calibration: Use standard radioactive sources with well-known gamma-ray energies (e.g., ⁶⁰Co, ¹³⁷Cs, ¹⁵²Eu) to establish a relationship between channel number and gamma-ray energy.[16][17]
- Efficiency Calibration: Use the same calibrated sources to determine the detector's efficiency at various energies for the specific counting geometry that will be used for the indium foils. [17][19]
- 3. Experimental Workflow





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Caption: Standard experimental workflow for neutron flux measurement.



4. Detailed Procedure

Foil Preparation:

- Accurately measure the mass and dimensions of the indium foil.
- To measure only the epithermal and fast neutron flux, enclose the indium foil in a cadmium cover. Cadmium has a very large absorption cross-section for thermal neutrons (below ~0.5 eV), effectively filtering them out.[3][13] To measure the total flux, use a bare foil. The thermal flux can then be determined by subtracting the cadmium-covered foil's activity from the bare foil's activity (Cadmium Difference Method).[13]

Irradiation:

- Place the prepared foil (bare or cadmium-covered) in the desired location within the neutron field.
- Irradiate the foil for a precisely known time, t_i. This time should be comparable to the half-life of ^{116m}In (e.g., 30-60 minutes) to approach saturation activity without excessively long waits.[4]

Post-Irradiation and Counting:

- After irradiation, quickly and safely remove the foil from the neutron field.[3]
- Allow the foil to "cool" for a precisely measured decay time, t_e. This allows short-lived interfering activities to decay.
- Place the foil in a reproducible position relative to the calibrated gamma-ray detector.
- Acquire a gamma-ray spectrum for a known counting time, tm. Ensure the dead time of the MCA is kept low (<10%).[4]

5. Data Analysis and Flux Calculation

From the acquired gamma spectrum, identify the characteristic photopeaks of ^{116m}In (e.g., 1293.5 keV).[2]



- Calculate the net counts (C) in the chosen photopeak by subtracting the background continuum.
- The neutron flux (Φ) in units of n·cm⁻²·s⁻¹ can be calculated using the activation equation:

$$\Phi = (C * \lambda) / (N * \sigma * \epsilon * ly * (1 - e^{-lt_i}) * (e^{-lt_e}) * (1 - e^{-lt_m}))$$

Where:

- C: Net counts in the photopeak.
- λ : Decay constant of ^{116m}In (ln(2) / T½).[4]
- N: Number of ¹¹⁵In target atoms in the foil ((mass * abundance * Avogadro's number) / atomic weight).[4]
- σ: Neutron capture cross-section for the ¹¹⁵In(n,y)^{116m}In reaction in cm².[4]
- ε: Absolute efficiency of the detector for the specific gamma-ray energy.
- ly: Intensity (branching ratio) of the chosen gamma-ray.
- t_i: Irradiation time.[4]
- o te: Decay (cooling) time.
- tm: Measurement (counting) time.

Correction Factors and Considerations

For accurate results, several correction factors must be applied:

 Neutron Self-Shielding: The outer layers of the indium foil can absorb neutrons, reducing the flux that reaches the inner parts. This is particularly significant for thermal neutrons due to indium's high absorption cross-section.[20][21] This correction depends on the foil's thickness and the neutron energy spectrum.



- Gamma-Ray Self-Attenuation: Gamma rays emitted from within the foil can be absorbed or scattered by the foil material itself before reaching the detector.[21] This effect is dependent on the gamma-ray energy and the foil's thickness.
- Interfering Reactions: Fast neutrons can induce other reactions, such as ¹¹⁵In(n,n')^{115m}In, which has a threshold energy of about 340 keV.[15] While this produces a different isomer with different gamma emissions, it's a consideration in mixed neutron fields.
- Flux Gradient: If the neutron flux is not uniform across the volume of the foil, a correction may be needed.[22]

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